A Comparative Analysis of the NOMORE Attack on WPA-TKIP

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest

Compound Name:	*Tkip*	
Cat. No.:	*B15613815*	*Get Quote*

This guide provides a detailed comparison of the NOMORE (Numerous Occurrence Monitoring & Recovery Exploit) attack with other notable attacks against the Wi-Fi Protected Access (WPA) protocol's Temporal Key Integrity Protocol (**TKIP**). It is intended for researchers and security professionals, offering a validation of the NOMORE attack's capabilities through experimental data and methodologies.

Introduction to WPA-TKIP Vulnerabilities

The Temporal Key Integrity Protocol (**TKIP**) was introduced as a provisional security measure to replace the notoriously insecure Wired Equivalent Privacy (WEP) protocol. While an improvement, **TKIP** retained the RC4 stream cipher from WEP, which was later found to have significant vulnerabilities. These weaknesses in RC4 are the primary vector for several attacks, including the NOMORE attack.

The NOMORE Attack

The NOMORE attack, presented by Mathy Vanhoef and Frank Piessens, is a practical method for decrypting and injecting packets on a WPA-**TKIP** protected network.[1][2] The attack leverages statistical biases in the RC4 keystream to recover the plaintext of a packet. Once a packet is decrypted, the Message Integrity Check (MIC) key can be derived, compromising the targeted communication channel.[2][3]

Comparison of WPA-TKIP Attacks

The following table summarizes the key performance indicators of the NOMORE attack in comparison to other significant attacks on WPA-**TKIP**.

Attack	Time to Execute	Packets Required	Success Rate	Prerequisites	Outcome
NOMORE Attack	Within an hour[2][3]	A large number of identical packets[2][3]	High (not explicitly quantified in papers)	Ability to generate/induce a large number of identical packets	Decryption and injection of arbitrary packets[1][2]
Beck-Tews (chopchop) Attack	12-15 minutes (to decrypt an ARP packet)[4][5][6]	Not explicitly stated, but relies on replaying a captured packet with modifications	High for targeted packet decryption	QoS (Quality of Service) enabled on the network	Decryption of small packets (e.g., ARP) and limited packet injection
Ohigashi-Morii Attack	~1 minute (in the best case)	Not explicitly stated	High	Man-in-the-middle position	Decryption of small packets and packet injection
Michael Reset Attack	1-4 minutes to recover the Michael key[7]	Not explicitly stated	High	-	Decryption and injection of network traffic

Experimental Protocols

NOMORE Attack Methodology

The experimental protocol for the NOMORE attack involves the following key stages:

- Packet Generation: The attacker must first induce the client to send a large number of identical packets. This can be achieved through various techniques, such as injecting malicious JavaScript into an unencrypted website the victim is visiting.

- Packet Capture: The attacker captures the resulting encrypted packets from the wireless network.
- Statistical Analysis: The captured ciphertexts are analyzed to exploit biases in the RC4 keystream. This process generates a list of potential plaintext candidates, ordered by likelihood.
- Plaintext Recovery and MIC Key Derivation: The correct plaintext is identified from the candidate list, often by checking for redundant packet structures (like a known header or checksum). Once the plaintext of a packet is known, the **TKIP** MIC key can be derived.
- Packet Decryption and Injection: With the MIC key, the attacker can then decrypt and inject arbitrary packets into the network communication.

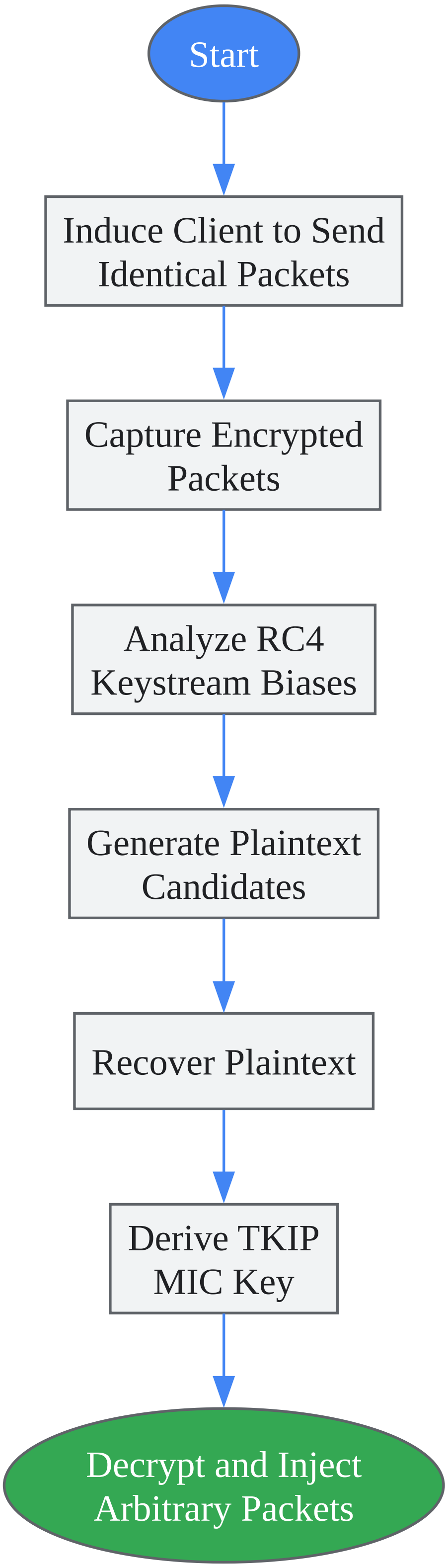
Beck-Tews (chopchop) Attack Methodology

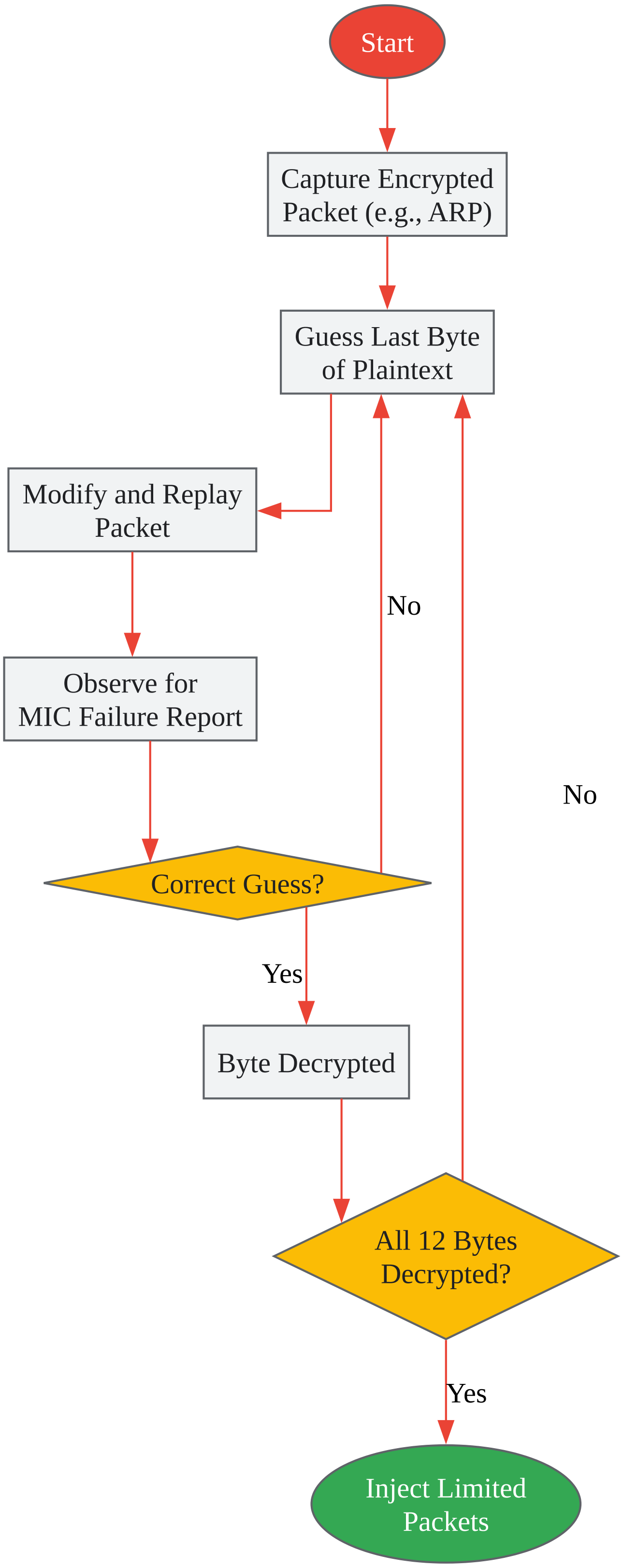
The Beck-Tews attack follows a methodology derived from the "chopchop" attack on WEP:

- Packet Capture: The attacker captures an encrypted packet from the network, typically a small packet with a predictable structure like an ARP packet.
- Byte-by-Byte Decryption: The attacker works backward from the end of the packet, guessing the value of the last byte of plaintext. For each guess, the attacker modifies the packet and replays it.
- Oracle Verification: The attacker observes the network for a "MIC failure" report. The absence of this report indicates a correct guess. Due to **TKIP**'s countermeasures, the attacker is limited to roughly one guess per minute.
- MIC and ICV Recovery: This process is repeated to decrypt the last 12 bytes of the packet, which contain the MIC and the Integrity Check Value (ICV).
- Packet Injection: With the recovered keystream corresponding to the decrypted portion of the packet, the attacker can inject a limited number of small packets.

Signaling Pathways and Logical Relationships

The following diagrams illustrate the logical workflow of the NOMORE and Beck-Tews attacks.


Start
Induce Client to Send Identical Packets
Capture Encrypted Packets
Analyze RC4 Keystream Biases
Generate Plaintext Candidates
Recover Plaintext
Derive TKIP MIC Key
Decrypt and Inject Arbitrary Packets



References

- 1. RC4 - Wikipedia [en.wikipedia.org]
- 2. rc4nomore.com [rc4nomore.com]
- 3. matthieu.io [matthieu.io]
- 4. dl.packetstormsecurity.net [dl.packetstormsecurity.net]
- 5. i.blackhat.com [i.blackhat.com]
- 6. researchgate.net [researchgate.net]
- 7. lirias.kuleuven.be [lirias.kuleuven.be]
- To cite this document: BenchChem. [A Comparative Analysis of the NOMORE Attack on WPA-TKIP]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15613815#validation-of-the-nomore-attack-on-wpa-tkip]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com